

# ST-148 Formulation for Research Use: Application Notes and Protocols

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## Compound of Interest

Compound Name: ST-148

Cat. No.: B1682631

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## Introduction

**ST-148** is a potent antiviral compound that functions as a capsid inhibitor.<sup>[1]</sup> Initially developed for the treatment of dengue fever, it has demonstrated broad-spectrum activity against other flaviviruses, including Zika virus.<sup>[1]</sup> The mechanism of action of **ST-148** involves the hyperstabilization of the viral capsid protein, which interferes with both the assembly of new viral particles and the disassembly of incoming viruses, thereby inhibiting viral replication.<sup>[1]</sup> This document provides detailed application notes and experimental protocols for the research use of **ST-148**.

## Physicochemical Properties

Property	Value
Chemical Formula	C <sub>21</sub> H <sub>19</sub> N <sub>5</sub> OS <sub>2</sub>
Molecular Weight	421.54 g/mol
Solubility	Soluble in Dimethyl Sulfoxide (DMSO)

## Data Presentation

### Antiviral Activity of ST-148

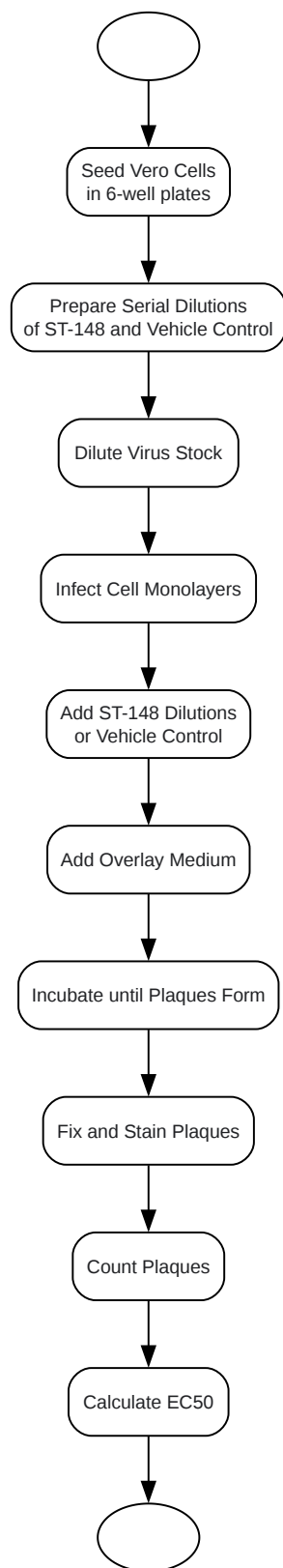
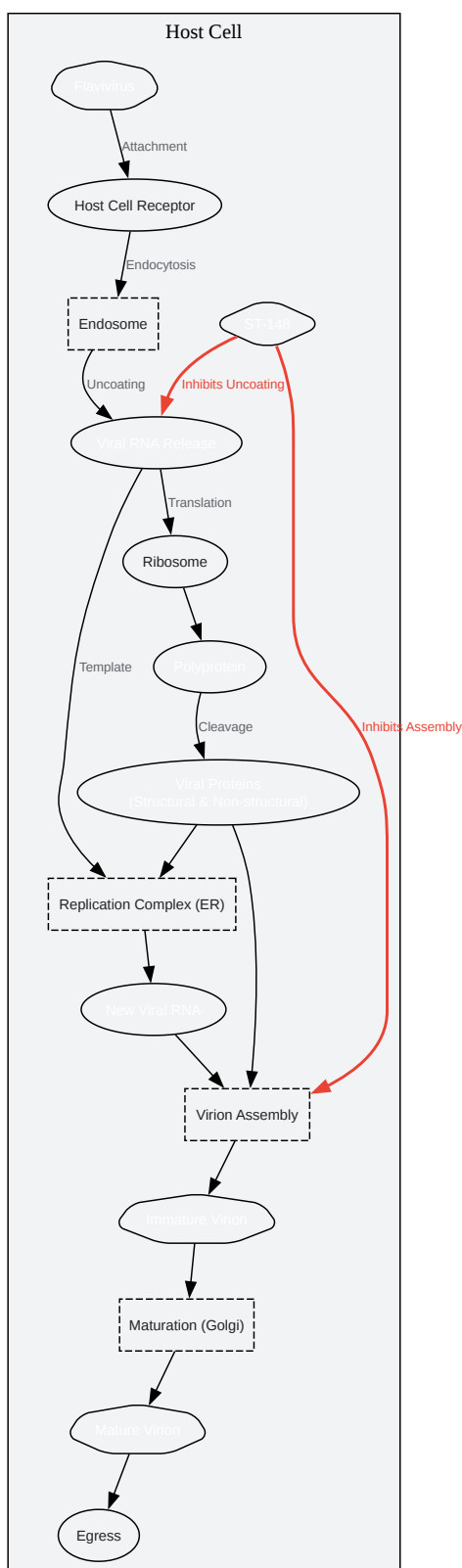
The following table summarizes the reported 50% effective concentration (EC<sub>50</sub>) values of **ST-148** against various dengue virus (DENV) serotypes. This data is critical for designing in vitro experiments and understanding the compound's potency.

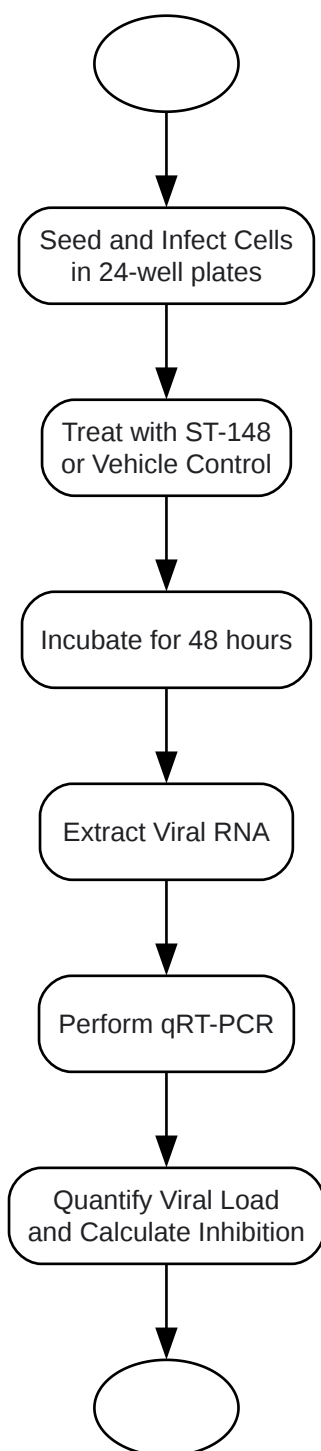
Virus	EC <sub>50</sub> (μM)	Cell Line
DENV-1	2.832	Vero
DENV-2	0.016	Vero
DENV-3	0.512	Vero
DENV-4	1.150	Vero

While **ST-148** has shown activity against Zika virus, specific EC<sub>50</sub> values were not available in the reviewed literature.

## Signaling Pathway and Mechanism of Action

**ST-148**'s primary mechanism of action is the direct inhibition of the flavivirus capsid protein. The capsid protein is crucial for multiple stages of the viral life cycle.<sup>[2]</sup> During viral entry, the capsid must disassemble to release the viral RNA into the cytoplasm. For the formation of new virions, the capsid protein must oligomerize to encapsidate the newly replicated viral genome. By binding to and stabilizing the capsid protein, **ST-148** disrupts these dynamic processes, effectively halting viral replication.





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## References

- 1. ST-148 (antiviral) - Wikipedia [en.wikipedia.org]
- 2. Understanding Flavivirus Capsid Protein Functions: The Tip of the Iceberg - PMC [pmc.ncbi.nlm.nih.gov]
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